

Capzimin stock solution preparation

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Compound Focus: Capzimin

Cat. No.: S2728078

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Chemical Profile & Handling

The table below summarizes key physicochemical data for **Capzimin** to guide your solution preparation.

Property	Specification
Chemical Name	8,8'-Dithiobis[N-[2-(2-thiazolyl)ethyl]-3-quinolinecarboxamide] [1]
CAS Number	2084868-04-0 [2] [1]
Molecular Formula	C ₃₀ H ₂₄ N ₆ O ₂ S ₄ [2] [1]
Molecular Weight	628.81 g/mol [2] [1]
Purity	≥98% (HPLC) [1]
Storage (Powder)	-20°C; stable for 3 years [2]
Appearance	White to yellow solid powder [2]

Important Note: **Capzimin** is labeled "**for research use only, not for human use**" [2]. Standard laboratory safety practices should be followed when handling this compound.

Stock Solution Preparation

A stable, concentrated stock solution is foundational for consistent experimental results. The primary solvent is **DMSO**, in which **Capzimin** has high solubility.

Parameter	Specification
Recommended Solvent	DMSO [2]
Solubility in DMSO	≥ 55.67 mg/mL (≥ 88.53 mM) [2]
Common Stock Concentration	25.0 mg/mL (39.75 mM) [2]
Storage	-80°C for 6 months or -20°C for 1 month. Avoid repeated freeze-thaw cycles [2].

Preparation Protocol:

- **Calculate Mass:** Determine the mass of **Capzimin** powder needed to achieve your desired stock concentration and volume.
- **Weigh:** Accurately weigh the calculated mass using an analytical balance.
- **Dissolve:** Transfer the powder to a suitable vial and add the required volume of pure, anhydrous DMSO.
- **Mix:** Vortex or sonicate the mixture briefly until the solid is completely dissolved, resulting in a clear solution.
- **Aliquot:** Dispense the stock solution into single-use aliquots to minimize freeze-thaw cycles.
- **Label and Store:** Clearly label the aliquots with the compound name, concentration, date, and your initials. Store at **-80°C** for long-term stability (6 months) or at **-20°C** for shorter periods (1 month) [2].

Working Solution & In Vivo Formulation

For cell-based assays, dilute the DMSO stock solution into your cell culture medium. The final DMSO concentration should typically be kept below 0.1-1.0% to avoid cytotoxicity.

For animal studies, **Capzimin** can be formulated for administration. Below are two tested in vivo formulations. It is critical to add the solvents **sequentially from left to right** and ensure the solution is clear at each step before proceeding [2].

Formulation	Composition	Final Concentration
Formulation 1 (Aqueous)	10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline [2]	≥ 2.5 mg/mL (3.98 mM) [2]
Formulation 2 (Oil-based)	10% DMSO + 90% Corn Oil [2]	≥ 2.5 mg/mL (3.98 mM) [2]

Example Preparation for Formulation 1: To prepare 1 mL of Formulation 1 for injection:

- Add 100 μ L of a 25.0 mg/mL DMSO stock solution to 400 μ L of PEG300. Mix evenly.
- Add 50 μ L of Tween-80 to the mixture from step 1. Mix evenly.
- Finally, add 450 μ L of normal saline (0.9% sodium chloride in ddH₂O) to adjust the volume to 1 mL. Mix thoroughly [2].

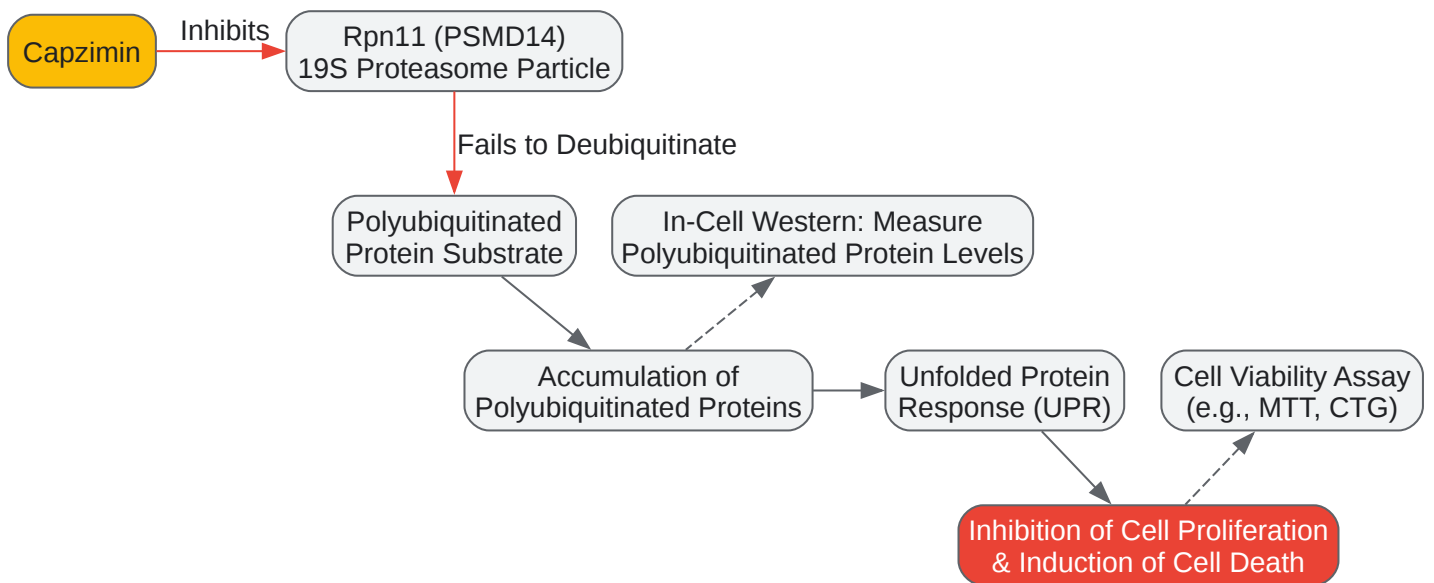
Biological Activity & Experimental Data

Capzimin inhibits Rpn11, a deubiquitinating enzyme in the 19S regulatory particle of the proteasome, leading to the accumulation of polyubiquitinated proteins and cell death [3]. Key experimental data is summarized below.

Assay Type	Details / Cell Line	Result (GI ₅₀ / IC ₅₀)
Target Potency	Rpn11 (biochemical assay)	IC ₅₀ = 0.34 μ M [3]
Target Selectivity	Csn5	IC ₅₀ = 30 μ M [2] [3] [1]
	AMSH	IC ₅₀ = 4.5 μ M [2] [3] [1]
	BRCC36	IC ₅₀ = 2.3 μ M [2] [3] [1]
Cancer Cell Proliferation	NCI-H460 (Non-small cell lung cancer)	GI ₅₀ = 0.7 μ M [2] [3]
	MCF7 (Breast cancer)	GI ₅₀ = 1.0 μ M [2] [3]
	SR (Leukemia)	GI ₅₀ = 0.67 μ M [2]

Assay Type	Details / Cell Line	Result (GI ₅₀ / IC ₅₀)
	K562 (Leukemia)	GI ₅₀ = 1.0 μM [2]

The following diagram illustrates the mechanism of action of **Capzimin** and the experimental workflow for its application.



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Key Application Notes

- **Mechanistic Distinction:** Unlike classical proteasome inhibitors (e.g., Bortezomib) that target the catalytic β -subunits of the 20S core particle, **Capzimin** inhibits Rpn11 in the 19S regulatory particle, blocking substrate deubiquitination prior to degradation [4] [3]. This unique mechanism can be leveraged to study resistance to conventional proteasome inhibitors.
- **Evidence of Efficacy:** **Capzimin** has demonstrated the ability to block the proliferation of various cancer cell lines, including those derived from solid tumors and blood cancers, with GI₅₀ values in the low micromolar to sub-micromolar range [2] [3].

- **Activity in Resistant Cells:** Research indicates that **Capzimin** can stabilize proteasome substrates and induce cell death even in cancer cells resistant to Bortezomib, highlighting its potential as an alternative therapeutic strategy [3].

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References

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